Spectroscopic Characterization of 2-(Azetidin-3-yl)propan-1-ol: A Comparative Guide

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Compound of Interest

Compound Name: *2-(Azetidin-3-yl)propan-1-ol*

Cat. No.: *B13689688*

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This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **2-(Azetidin-3-yl)propan-1-ol**, a saturated heterocyclic alcohol of increasing interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific molecule, this guide presents a detailed predictive analysis of its expected ^{1}H NMR, ^{13}C NMR, IR, and mass spectra. To provide a robust contextual framework, these predicted spectra are compared with the known spectroscopic features of the structurally related isomer, 3-(Azetidin-1-yl)propan-1-ol, as well as the fundamental building blocks, azetidine and propan-1-ol. This comparative approach offers researchers a reliable reference for the identification and characterization of this emerging compound.

Introduction to Azetidine-Containing Scaffolds

Azetidines are four-membered nitrogen-containing heterocycles that are considered valuable scaffolds in medicinal chemistry.[1][2] Their strained ring system imparts unique conformational properties and metabolic stability, making them attractive motifs in the design of novel therapeutic agents. The incorporation of functionalized side chains, such as the propanol group in **2-(Azetidin-3-yl)propan-1-ol**, further expands the chemical space for potential drug candidates. Accurate spectroscopic characterization is paramount for confirming the successful synthesis and purity of such novel compounds.

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Predicted Spectroscopic Profile of 2-(Azetidin-3-yl)propan-1-ol

The following sections detail the predicted spectroscopic data for **2-(Azetidin-3-yl)propan-1-ol**. These predictions are derived from established principles of spectroscopy and analysis of structurally analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the precise molecular structure of organic compounds. The predicted ^{1}H and ^{13}C NMR spectra of **2-(Azetidin-3-yl)propan-1-ol** are based on the expected chemical shifts and coupling patterns of the azetidine ring and the propanol side chain.

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.



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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

^{1}H NMR (400 MHz, $CDCl_3$): The predicted proton NMR spectrum of **2-(Azetidin-3-yl)propan-1-ol** would exhibit distinct signals corresponding to the different proton environments in the molecule.

- Azetidine Ring Protons: The protons on the azetidine ring are expected to appear as complex multiplets due to spin-spin coupling. The two protons at C2 and C4 would likely be in the range of δ 3.2-3.8 ppm. The single proton at C3, being a methine proton, would also be a multiplet, likely in the range of δ 2.5-3.0 ppm.

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- Propanol Side Chain Protons: The -CH_2- group attached to the hydroxyl function (C1' of the propanol chain) would likely appear as a doublet of doublets around δ 3.5-3.7 ppm. The adjacent methine proton (C2') would be a multiplet further upfield, estimated around δ 1.8-2.2 ppm. The terminal methyl group (-CH_3) would likely be a doublet around δ 0.9-1.1 ppm.

- NH and OH Protons: The N-H proton of the azetidine ring and the O-H proton of the alcohol would appear as broad singlets, and their chemical shifts would be highly dependent on the solvent and concentration. These signals can be confirmed by D_2O exchange, where they would disappear from the spectrum.

^{13}C NMR (100 MHz, $CDCl_3$): The predicted carbon NMR spectrum will show distinct signals for each unique carbon atom.

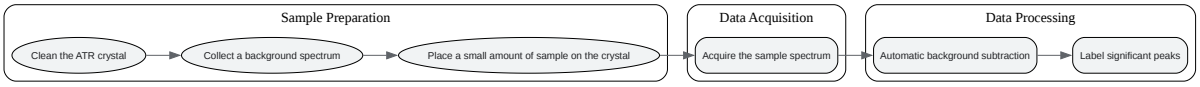
- Azetidine Ring Carbons: The two equivalent methylene carbons (C2 and C4) of the azetidine ring are expected to have a chemical shift in the range of δ 45-55 ppm. The methine carbon (C3) attached to the side chain would be expected around δ 35-45 ppm.

- Propanol Side Chain Carbons: The carbon bearing the hydroxyl group (C1') is expected to be the most downfield of the side chain carbons, likely in the range of δ 60-70 ppm. The methine carbon (C2') would be expected around δ 30-40 ppm, and the terminal methyl carbon (C3') would be the most upfield, around δ 10-20 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum of **2-(Azetidin-3-yl)propan-1-ol** would show characteristic absorption bands for its alcohol and secondary amine functionalities.

ATR-FTIR is a common and convenient method for obtaining IR spectra of liquid and solid samples.



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Caption: Workflow for ATR-FTIR sample preparation and data acquisition.

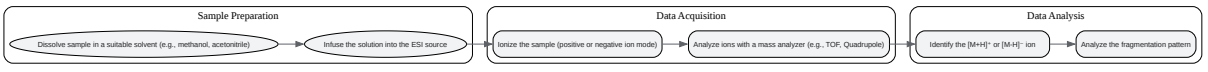
Predicted IR Absorptions (cm^{-1}):

- O-H Stretch: A broad and strong absorption band is expected in the region of 3200-3600 cm^{-1}, characteristic of the hydrogen-bonded hydroxyl group of the alcohol.[3]
- N-H Stretch: A moderate absorption is predicted in the 3200-3500 cm^{-1} region, which may overlap with the O-H stretch, corresponding to the N-H bond of the secondary amine in the azetidine ring.
- C-H Stretch: Strong absorptions are expected in the 2850-3000 cm^{-1} range due to the stretching vibrations of the C-H bonds in the alkyl portions of the molecule.
- C-N Stretch: A moderate absorption in the 1000-1250 cm^{-1} region is indicative of the C-N bond stretching in the azetidine ring.
- C-O Stretch: A strong absorption band in the 1000-1200 cm^{-1} region is characteristic of the C-O single bond stretching of the primary alcohol.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

ESI is a soft ionization technique suitable for polar molecules like **2-(Azetidin-3-yl)propan-1-ol**.



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Caption: Workflow for ESI-MS sample preparation and data analysis.

Predicted Fragmentation Pattern:

- Molecular Ion Peak ($[M+H]^+$): For **2-(Azetidin-3-yl)propan-1-ol** ($C_6H_{13}NO$, MW: 115.17 g/mol), the protonated molecular ion peak $[M+H]^+$ would be observed at m/z 116.
- Key Fragments: Fragmentation of the propanol side chain is expected. Loss of a water molecule from the protonated molecular ion would result in a fragment at m/z 98. Cleavage of the C-C bond between the azetidine ring and the side chain could also lead to characteristic fragments. For instance, the azetidin-3-yl-methyl cation would appear at m/z 70.

Comparative Analysis with 3-(Azetidin-1-yl)propan-1-ol

A key distinction in the spectroscopic data will arise from the point of attachment of the propanol side chain to the azetidine ring. In 3-(Azetidin-1-yl)propan-1-ol, the side chain is attached to the nitrogen atom (N-substitution).[4]

Table 1: Predicted Spectroscopic Comparison

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Spectroscopic Feature	2-(Azetidin-3-yl)propan-1-ol (Predicted)	3-(Azetidin-1-yl)propan-1-ol (Reference)	Rationale for Difference
^{1}H NMR			
Azetidine N-H	Present (broad singlet)	Absent	N-H is replaced by N-CH_2
Azetidine C-H signals	Complex multiplets, C3-H distinct	More symmetrical pattern, two triplets and a quintet for ring protons	C-substitution at C3 breaks symmetry
Propanol α-CH_2	Triplet	Triplet	Similar environment
^{13}C NMR			
Azetidine C2/C4	~ δ 45-55 ppm	~ δ 50-60 ppm	N-substitution deshields adjacent carbons
Azetidine C3	~ δ 35-45 ppm	~ δ 20-30 ppm	C-substitution deshields the point of attachment
IR Spectroscopy			
N-H Stretch	Present (~3200-3500 cm^{-1})	Absent	No N-H bond in the N-substituted isomer
Mass Spectrometry			
Fragmentation	Fragments from C-C cleavage (e.g., m/z 70)	Fragments from C-N cleavage	Different bond cleavage pathways

Conclusion

This guide provides a detailed, predictive framework for the spectroscopic characterization of **2-(Azetidin-3-yl)propan-1-ol**. By leveraging established spectroscopic principles and comparing with structurally related compounds, researchers can confidently identify and verify the

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synthesis of this novel molecule. The provided experimental protocols offer a standardized approach to data acquisition, ensuring reproducibility and accuracy. As with any predictive analysis, experimental verification is the ultimate confirmation of molecular structure.

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